

4-Borono-2-nitrobenzoic acid CAS number and structure

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Compound of Interest

Compound Name: 4-Borono-2-nitrobenzoic acid

Cat. No.: B1347198

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4-Borono-2-nitrobenzoic Acid: A Technical Overview

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the available information for **4-Borono-2-nitrobenzoic acid**. It should be noted that this compound is not extensively documented in publicly available scientific literature, which limits the depth of information that can be provided regarding experimental protocols and biological activity.

Core Compound Identification

Chemical Name: **4-Borono-2-nitrobenzoic acid** CAS Number: 80500-28-3

Chemical Structure

Caption: Chemical structure of **4-Borono-2-nitrobenzoic acid**.

Physicochemical Data

Due to the limited available data, a comprehensive table of physical and chemical properties cannot be provided. The basic molecular information is as follows:

Property	Value
Molecular Formula	C ₇ H ₆ BNO ₆
Molecular Weight	210.94 g/mol

Synthesis and Experimental Protocols

A detailed, validated experimental protocol for the synthesis of **4-Borono-2-nitrobenzoic acid** is not readily available in peer-reviewed scientific literature. The compound is listed by several chemical suppliers, indicating that synthetic routes exist, but these are likely proprietary.

Biological Activity and Signaling Pathways

There is currently no significant information available in the public domain regarding the biological activity of **4-Borono-2-nitrobenzoic acid**. Consequently, no signaling pathways involving this compound can be described or visualized. Boronic acids as a class, however, are known to have various biological applications, including as enzyme inhibitors.^{[1][2]}

Note on a Related Compound: 4-Bromo-2-nitrobenzoic Acid

It is important to distinguish **4-Borono-2-nitrobenzoic acid** from the more extensively documented compound, 4-Bromo-2-nitrobenzoic acid (CAS: 99277-71-1). The structural difference is the presence of a bromine atom instead of a boronic acid group at the 4-position.

This bromo-analogue is a known intermediate in the synthesis of various pharmaceutical compounds, including the anticancer agent Lonafarnib.^{[3][4]} A general synthesis for 4-Bromo-2-nitrobenzoic acid involves the diazotization of 4-amino-2-nitrobenzoic acid followed by a Sandmeyer-type reaction with cuprous bromide.^[3]

Summary and Future Outlook

4-Borono-2-nitrobenzoic acid is a defined chemical entity with limited available data. For researchers and drug development professionals, this compound represents a largely unexplored area. Its structural features, a nitro group and a boronic acid moiety, suggest potential for applications in medicinal chemistry, particularly as boronic acids are known to

interact with biological targets. However, without experimental data, its utility remains speculative. Further research is required to determine its physicochemical properties, develop reliable synthetic routes, and investigate any potential biological activity.

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